

"Methyl 4-hydroxy-1-naphthoate CAS number"

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Compound of Interest

Compound Name: **Methyl 4-hydroxy-1-naphthoate**

Cat. No.: **B081697**

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An In-depth Technical Guide to **Methyl 4-hydroxy-1-naphthoate**

Executive Summary

Methyl 4-hydroxy-1-naphthoate (CAS No. 13041-63-9) is a substituted naphthoic acid ester that represents a valuable, yet underexplored, scaffold in medicinal chemistry and materials science. While its direct biological applications are not extensively documented, its structural analogues, particularly other hydroxylated naphthoates and the related 1,4-naphthoquinones, exhibit significant anti-inflammatory, antimicrobial, and antitumoral activities.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, a detailed and validated synthesis protocol, and an expert perspective on its potential applications in drug discovery, grounded in the established bioactivity of related molecular frameworks.

Chemical Identity and Physicochemical Properties

Methyl 4-hydroxy-1-naphthoate belongs to the family of naphthalenecarboxylic acid esters. The core structure consists of a naphthalene ring system substituted with a hydroxyl group at the C4 position and a methyl carboxylate group at the C1 position. This arrangement of functional groups imparts specific electronic and steric properties that are crucial for its reactivity and potential biological interactions.

Table 1: Core Chemical Identifiers.

Identifier	Value	Source
CAS Number	13041-63-9	Alfa Chemistry[3]
IUPAC Name	methyl 4-hydroxynaphthalene-1-carboxylate	Alfa Chemistry[3]
Molecular Formula	C ₁₂ H ₁₀ O ₃	PubChem[4]
Molecular Weight	202.21 g/mol	Chem-Impex[5]
Canonical SMILES	COC(=O)C1=CC=C(C2=CC=C(C=C2)O	Alfa Chemistry[3]

| InChI Key | IVAXJJJTBDVHEA-UHFFFAOYSA-N | [Alfa Chemistry\[3\]](#) |

Table 2: Predicted Physicochemical Properties.

Property	Value	Source
Monoisotopic Mass	202.06300 Da	PubChem[4]
XlogP	3.2	PubChem[4]
Hydrogen Bond Donors	1	Alfa Chemistry[3]

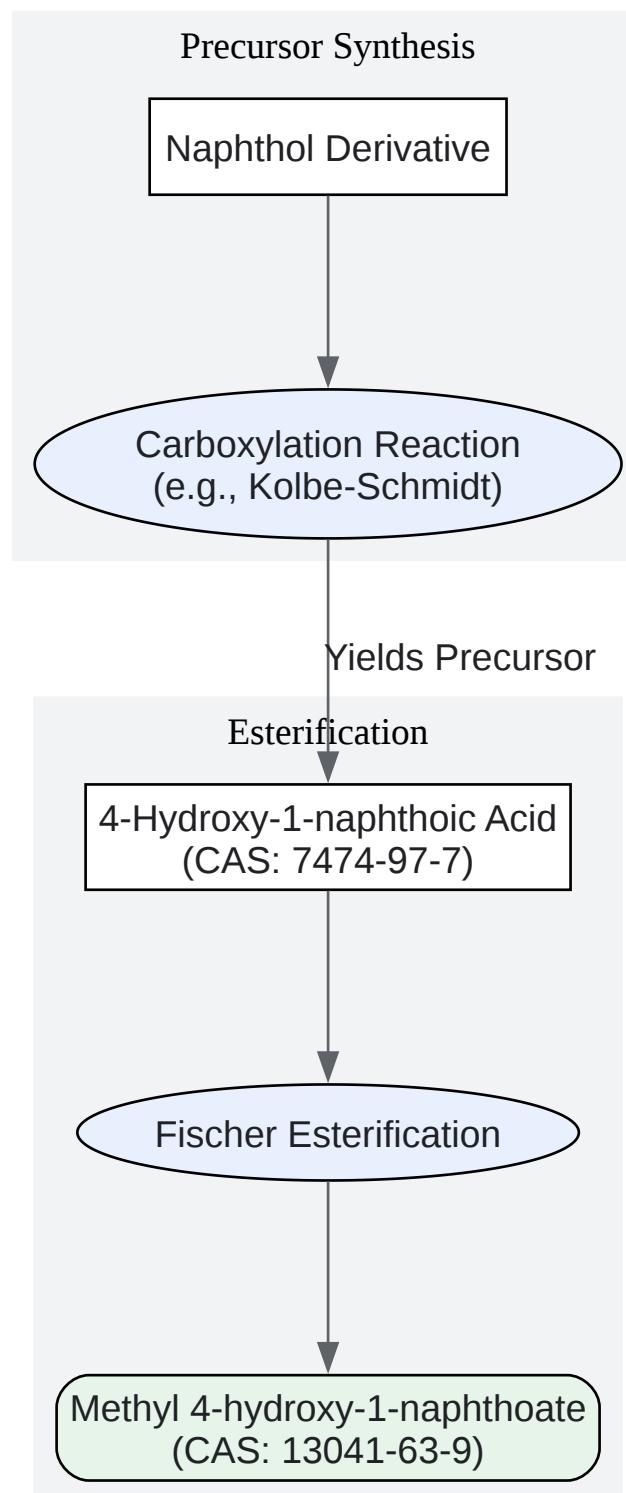
| Hydrogen Bond Acceptors| 3 | [Alfa Chemistry\[3\]](#) |

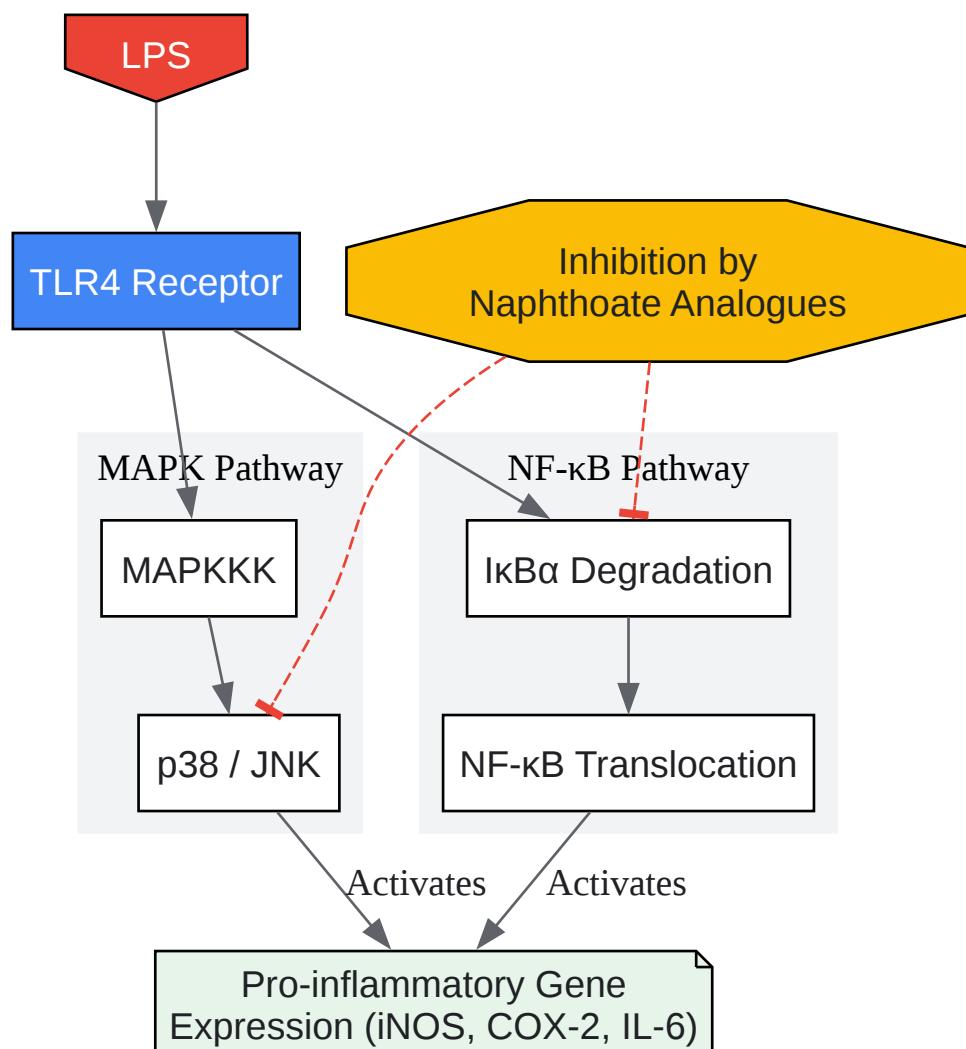
Synthesis and Characterization

The most direct and reliable method for synthesizing **Methyl 4-hydroxy-1-naphthoate** is through the acid-catalyzed esterification of its corresponding carboxylic acid precursor, 4-hydroxy-1-naphthoic acid (CAS: 7474-97-7).[6] This process, a classic Fischer esterification, is widely used in organic synthesis due to its efficiency and the use of readily available reagents.

Synthesis Workflow Diagram

The logical flow from the precursor acid to the final ester product is illustrated below. This two-step conceptualization involves the synthesis of the naphthoic acid (which can be achieved via methods analogous to the Kolbe-Schmidt reaction[7]) followed by esterification.





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Sources

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